

An In-depth Technical Guide to the Chemical Structure of Sodium Phosphomolybdate

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Compound of Interest

Compound Name: SODIUM PHOSPHOMOLYBDATE

Cat. No.: B1143329

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Authored For: Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium phosphomolybdate, a salt of phosphomolybdic acid, is a polyoxometalate that has garnered significant attention across various scientific disciplines, including analytical chemistry, catalysis, and materials science.[1][2] Its utility is intrinsically linked to its unique and robust chemical architecture. This document provides a comprehensive overview of the chemical structure of **sodium phosphomolybdate**, detailing its molecular composition, the intricate arrangement of its constituent atoms, and the experimental protocols used for its synthesis and characterization.

Molecular and Structural Formula

Sodium phosphomolybdate is an inorganic compound with the chemical formula $\text{Na}_3\text{PMo}_{12}\text{O}_{40}$. [1][3] It is composed of three sodium cations (Na^+) and a single phosphomolybdate anion ($[\text{PMo}_{12}\text{O}_{40}]^{3-}$). [1] The compound is often found in its hydrated form, denoted as $\text{Na}_3\text{PMo}_{12}\text{O}_{40} \cdot x\text{H}_2\text{O}$. [2][4] The linear formula is sometimes represented as $\text{Na}_3[\text{P}(\text{Mo}_3\text{O}_{10})_4]$. [4]

The Keggin Anion: A Core Structural Motif

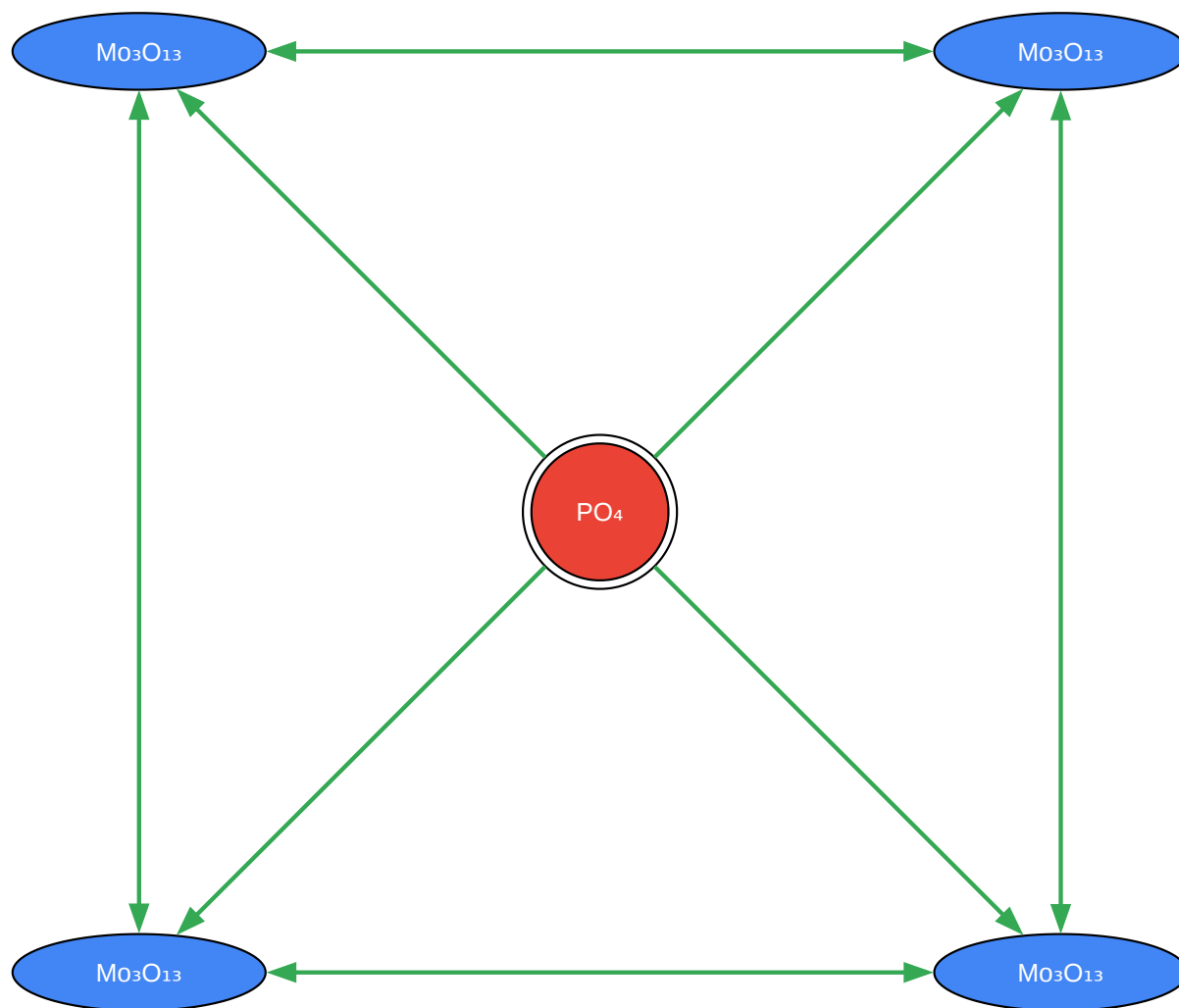
The defining feature of **sodium phosphomolybdate** is the phosphomolybdate anion, $[\text{PMo}_{12}\text{O}_{40}]^{3-}$, which adopts the well-characterized Keggin structure. [5] This structure is a

cornerstone of polyoxometalate chemistry and is responsible for the compound's remarkable stability and reactivity.

The Keggin structure is comprised of:

- A central tetrahedral phosphate group (PO_4^{3-}).
- Twelve surrounding molybdenum-oxygen octahedra (MoO_6).

These twelve MoO_6 octahedra are arranged in four groups of three (Mo_3O_{13} trimers), which share edges with each other. These trimers, in turn, surround the central PO_4 tetrahedron, sharing corners with it. This arrangement creates a highly symmetrical, cage-like anion. The overall structure is robust and can act as an electron reservoir, a property crucial for its catalytic applications.[\[6\]](#)



Simplified 2D Representation of the Keggin Anion Core

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Caption: The Keggin anion with a central PO_4 unit linked to Mo_3O_{13} groups.

Physicochemical Properties

Sodium phosphomolybdate is typically a yellow crystalline solid that is freely soluble in water.

[3][7] Its properties are summarized in the table below.

Property	Value	Citations
CAS Number	1313-30-0	[3][4][7][8]
Molecular Formula	Mo ₁₂ Na ₃ O ₄₀ P	[1][3][7][8]
Molecular Weight	1891.20 g/mol (anhydrous)	[1][3][4][7]
Appearance	White to yellow crystalline powder	[1][2][3][7]
Melting Point	98 °C (decomposes)	[2][3][4]
Density	2.83 g/mL at 25 °C	[3][4]
Solubility	Freely soluble in water	[3][7]
EC Number	215-206-8	[4]

Elemental Composition

The elemental composition by mass percentage for the anhydrous form of **sodium phosphomolybdate** is detailed below.

Element	Symbol	Atomic Weight (g/mol)	Percentage (%)
Molybdenum	Mo	95.95	60.88
Sodium	Na	22.99	3.65
Oxygen	O	16.00	33.84
Phosphorus	P	30.97	1.64

Data sourced from
DrugFuture.[7]

Experimental Protocols

The synthesis and characterization of **sodium phosphomolybdate** are critical for ensuring its purity and structural integrity for research and development applications.

Synthesis Protocol

The standard synthesis of **sodium phosphomolybdate** involves the acid-catalyzed condensation of sodium molybdate and a phosphate source.^[9]

Objective: To synthesize **sodium phosphomolybdate** ($\text{Na}_3\text{PMo}_{12}\text{O}_{40}$).

Materials:

- Sodium Molybdate Dihydrate ($\text{Na}_2\text{MoO}_4 \cdot 2\text{H}_2\text{O}$)
- Disodium Phosphate (Na_2HPO_4) or Phosphoric Acid (H_3PO_4)
- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H_2SO_4)
- Deionized Water
- Diethyl ether (for extraction, optional)

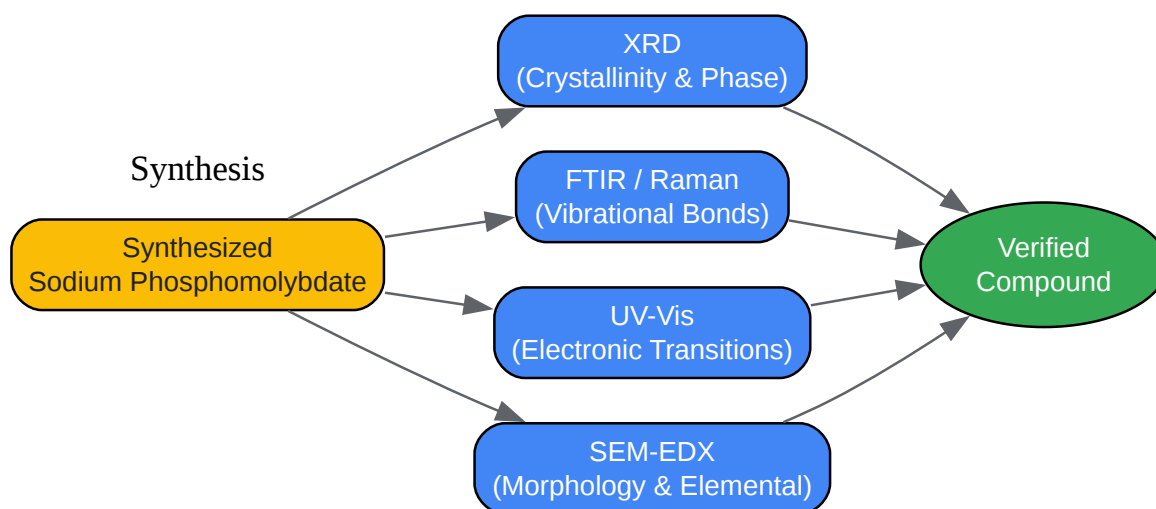
Methodology:

- Preparation of Reactant Solutions: Dissolve a stoichiometric amount of sodium molybdate in deionized water. In a separate vessel, dissolve the phosphate source (e.g., Na_2HPO_4) in deionized water.
- Acidification and Condensation: Slowly add the phosphate solution to the molybdate solution with continuous stirring. Acidify the mixture by adding concentrated HCl or H_2SO_4 dropwise until the solution turns a clear yellow, indicating the formation of the phosphomolybdate complex.^[10] The pH is a critical parameter and should be controlled carefully, typically in the range of 1.5-2.5.^[10]
- Heating and Reflux: The mixture is then heated, often to around 80°C , and refluxed for several hours to ensure the complete formation of the Keggin structure.^[10]
- Isolation and Purification: The product can be isolated by several methods. One common method involves extraction with an organic solvent like diethyl ether, followed by evaporation to yield the solid product.^{[5][10]} Alternatively, the product can be crystallized by cooling the aqueous solution.

- Drying: The resulting yellow crystals are filtered, washed with cold deionized water, and dried in a vacuum desiccator or an oven at a low temperature to obtain the final product.

Characterization Workflow

To validate the synthesis and confirm the structure of the resulting compound, a series of analytical techniques are employed.[9]



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Caption: Workflow for the characterization of synthesized **sodium phosphomolybdate**.

- X-ray Diffraction (XRD): This is a primary technique used to confirm the crystalline structure of the compound. The resulting diffraction pattern should show characteristic peaks that match the known Keggin structure.[5][9]
- Fourier-Transform Infrared (FTIR) and Raman Spectroscopy: These vibrational spectroscopy techniques are used to identify the characteristic bonds within the anion. The presence of specific bands corresponding to P-O, Mo=O, and Mo-O-Mo vibrations confirms the integrity of the Keggin unit.[5]
- Ultraviolet-Visible (UV-Vis) Spectroscopy: This method is used to study the electronic transitions within the polyoxometalate structure and can be used to monitor its formation or reduction in solution.[10]

- Scanning Electron Microscopy (SEM) and Energy-Dispersive X-ray Spectroscopy (EDX): SEM is used to observe the morphology and crystal habit of the synthesized powder.[5] Coupled EDX analysis provides qualitative and quantitative information about the elemental composition, confirming the presence of Na, P, Mo, and O.[5]

Applications in Research and Drug Development

The unique structure of **sodium phosphomolybdate** underpins its use in various applications. It is widely used as a reagent in analytical chemistry for the quantification of phosphates.[1][2] In catalysis, it functions as an efficient oxidation catalyst in various organic reactions.[1] While not a drug itself, its properties are relevant to drug development, where polyoxometalates are explored for potential antiviral and anticancer activities.[6][9] Furthermore, its role as a catalyst is vital in the synthesis of fine chemicals and pharmaceutical intermediates.[2][11]

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